

# Introduction: Navigating the Chemistry and Hazards of a Versatile Intermediate

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## Compound of Interest

Compound Name: *Butyl 4-chlorobutanoate*

CAS No.: 3153-33-1

Cat. No.: B1615722

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**Butyl 4-chlorobutanoate** (CAS No: 3153-33-1) is a bifunctional organic molecule, an ester derived from butanol and 4-chlorobutanoic acid.[1][2] Its utility in a research and drug development context stems from its two reactive centers: the ester, which can undergo hydrolysis or transesterification, and the primary alkyl chloride, a versatile handle for nucleophilic substitution reactions. This dual reactivity makes it a valuable building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[3]

However, the very features that make this compound synthetically useful also dictate its hazard profile. As researchers and drug development professionals, a comprehensive understanding of its safety data is not merely a regulatory formality but a cornerstone of responsible science. This guide moves beyond a simple recitation of safety data sheet (SDS) sections to provide a deeper, mechanistic understanding of the hazards associated with **Butyl 4-chlorobutanoate**, offering field-proven insights into its safe handling, storage, and emergency management. The protocols and data presented herein are designed to create a self-validating system of safety, ensuring that scientific innovation and personnel well-being are held in equal regard.

## Section 1: Chemical Identity and Physicochemical Properties

A precise understanding of a chemical's identity and physical properties is the foundation of its safe handling. These parameters influence its behavior in the laboratory, from its potential for aerosolization to its interactions with other substances.

Property	Value	Source
CAS Number	3153-33-1	[1][2]
IUPAC Name	butyl 4-chlorobutanoate	[2]
Synonyms	n-Butyl-4-chlorobutyrate	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>15</sub> ClO <sub>2</sub>	[1][2]
Molecular Weight	178.66 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[3][4]
Density	1.018 g/cm <sup>3</sup>	[1]
Boiling Point	218 °C at 760 mmHg	[1]
Flash Point	90 °C	[1]
Solubility	Slightly soluble in water; soluble in many organic solvents	[3]

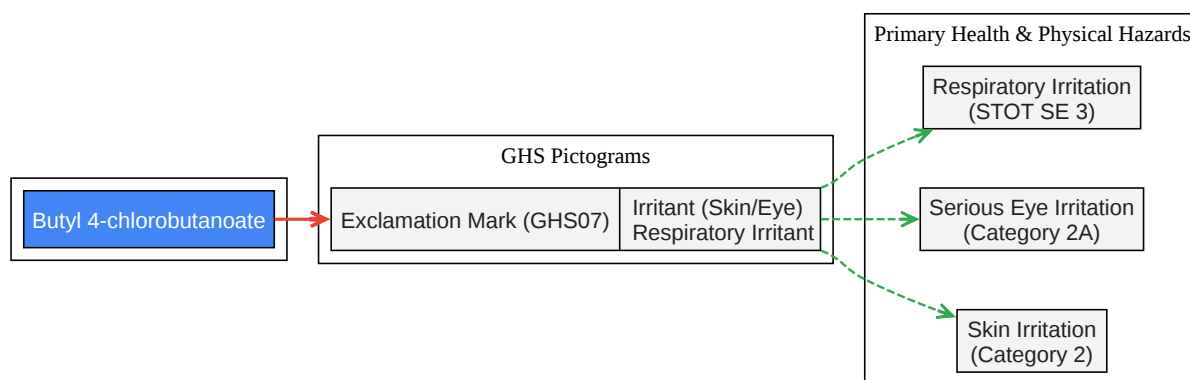
Note: Some properties are inferred from structurally similar compounds like ethyl and tert-butyl 4-chlorobutanoate due to limited specific data for the n-butyl isomer.

## Section 2: Hazard Identification and GHS Classification

While a specific, universally adopted GHS classification for **Butyl 4-chlorobutanoate** is not consistently published, we can reliably infer its hazard profile from its chemical structure and

data on analogous compounds, such as Ethyl 4-chlorobutanoate.[5] The primary hazards stem from its irritant properties and its status as a combustible liquid.

The Globally Harmonized System (GHS) provides a standardized language for communicating these hazards.[6][7]



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Caption: Inferred GHS Hazard Profile for **Butyl 4-chlorobutanoate**.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[5][8]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[5][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[5][8]
Flammable Liquids	Category 4	H227: Combustible liquid.

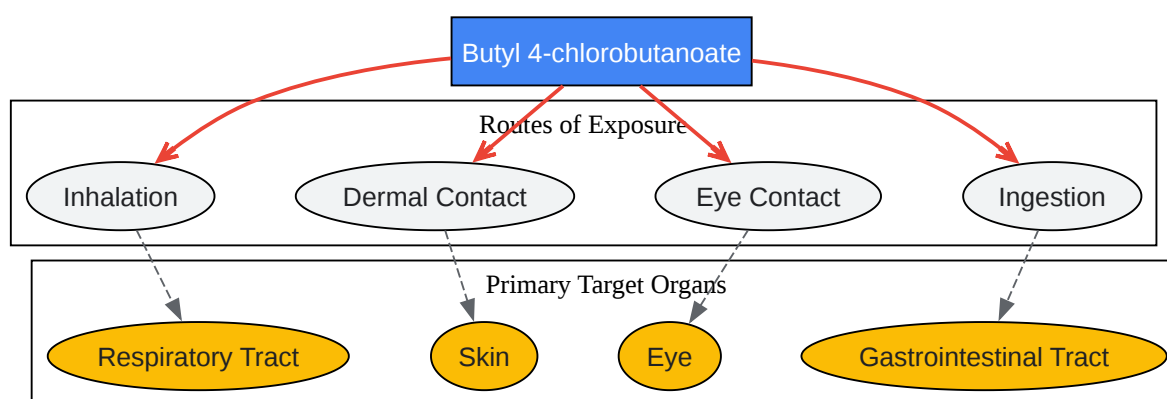
Note: The Flash Point of 90°C places this substance in Category 4 for Flammability. The primary and more immediate risks in a laboratory setting are its irritant properties.

Precautionary Statements (P-Phrases) for Safe Handling:

- Prevention: P261, P264, P271, P280[9]
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313[8]
- Storage: P403+P233, P405[10]
- Disposal: P501[11]

## Section 3: Toxicological Profile and Routes of Exposure

The toxicological risk of **Butyl 4-chlorobutanoate** is primarily associated with direct contact. The molecule's structure suggests that upon absorption, it could be hydrolyzed by esterases into 4-chlorobutanoic acid and butanol, metabolites with their own toxicological profiles. The alkyl chloride moiety itself can act as a mild alkylating agent, contributing to its irritant properties.



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Caption: Primary routes of exposure and target organs.

- **Inhalation:** Vapors can irritate the nose, throat, and respiratory tract, leading to coughing and shortness of breath.[12][13] While its low vapor pressure at room temperature limits this risk, operations involving heating or aerosolization increase the potential for significant exposure.
- **Skin Contact:** Causes skin irritation.[5] Prolonged or repeated contact may lead to redness, itching, and dermatitis. The molecule's moderate polarity allows for some degree of dermal absorption.
- **Eye Contact:** Poses a risk of serious eye irritation.[5] Direct contact can cause redness, pain, and watering. Prompt and thorough rinsing is critical to prevent potential damage.
- **Ingestion:** While less common in a laboratory setting, ingestion is expected to be harmful. It may cause irritation to the gastrointestinal tract.[12]

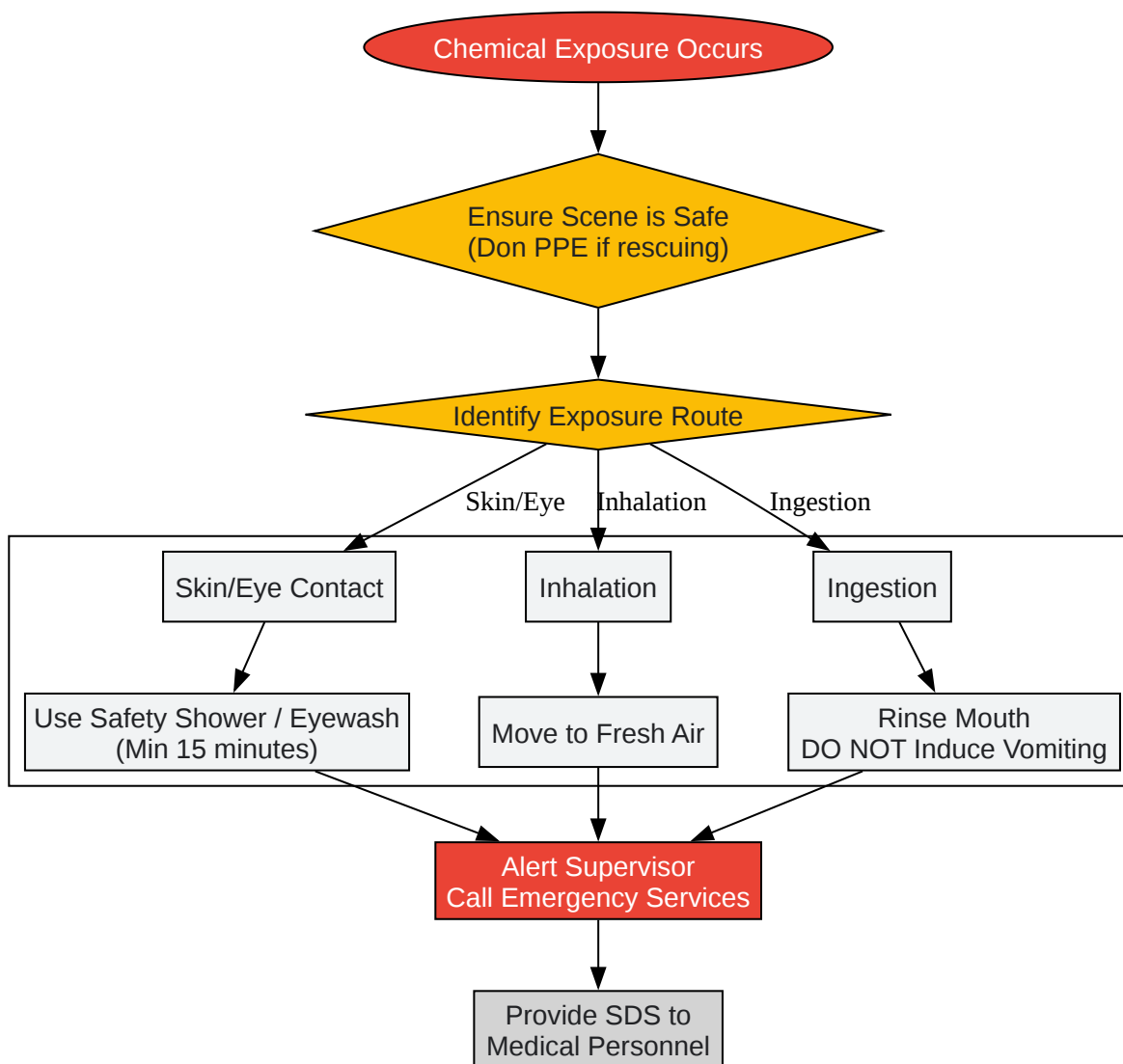
## Section 4: Emergency Procedures and First Aid

A rapid and informed response to chemical exposure is critical. All personnel handling this chemical must be familiar with the location and operation of emergency equipment, including safety showers and eyewash stations.

### Experimental Protocol: First Aid for Exposure

- **Inhalation:**
  - **Action:** Immediately move the affected person to fresh air.[11][12]
  - **Rationale:** This removes the individual from the source of exposure and provides an oxygen-rich environment.
  - **Follow-up:** If breathing is difficult or symptoms like coughing or dizziness persist, seek immediate medical attention.[12]
- **Skin Contact:**
  - **Action:** Immediately flush the affected skin with copious amounts of water for at least 15 minutes.[14] Remove all contaminated clothing and shoes while rinsing.[15]

- Rationale: Water dilutes and washes away the chemical. Removing clothing is crucial as it can trap the chemical against the skin, prolonging contact.
- Follow-up: Wash the area with soap and water after initial flushing. Seek medical advice if irritation develops or persists.[12] Do not apply any ointments or creams.[15]
- Eye Contact:
  - Action: Immediately and continuously rinse the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open to ensure water reaches all surfaces.[11][12] If present, remove contact lenses after the first few minutes of rinsing.
  - Rationale: Immediate and prolonged flushing is the most effective way to minimize damage to the sensitive tissues of the eye.
  - Follow-up: Seek immediate medical attention from an ophthalmologist regardless of the apparent severity.[9]
- Ingestion:
  - Action: Rinse the mouth thoroughly with water. Do NOT induce vomiting.[11][12]
  - Rationale: Inducing vomiting can cause the chemical to be aspirated into the lungs, leading to chemical pneumonitis, a serious medical emergency.
  - Follow-up: Offer the person a few sips of water to drink. Seek immediate medical help and provide the SDS or product label to emergency personnel.[12]



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Caption: General emergency response workflow for chemical exposure.

## Section 5: Safe Handling, Storage, and Engineering Controls

Proactive measures are the most effective way to mitigate the risks associated with **Butyl 4-chlorobutanoate**. This involves a combination of proper engineering controls, administrative procedures, and personal protective equipment (PPE).

### Engineering Controls: The First Line of Defense

- **Chemical Fume Hood:** All manipulations of **Butyl 4-chlorobutanoate** that could generate vapors or aerosols (e.g., heating, stirring, transferring) must be performed inside a certified chemical fume hood.<sup>[16]</sup> This is the primary method for preventing respiratory exposure.
- **Ventilation:** The laboratory should have adequate general ventilation to dilute fugitive emissions.
- **Safety Equipment:** Eyewash stations and safety showers must be readily accessible and tested regularly.<sup>[16]</sup>

### Protocol: Standard Operating Procedure for Handling

- **Preparation:**
  - Confirm the chemical fume hood is functioning correctly (check airflow monitor).
  - Don appropriate PPE: a lab coat, chemical-resistant gloves (nitrile may be suitable for incidental contact, but consult a glove compatibility chart for extended use), and splash-proof safety goggles.<sup>[11]</sup>
  - Ensure all necessary equipment and waste containers are inside the fume hood before beginning work.
- **Handling:**
  - Keep the container tightly closed when not in use.<sup>[12]</sup>
  - Use dispensing tools like pipettes or syringes to minimize pouring.

- Ground and bond transfer equipment when handling larger quantities to prevent static discharge, which could be an ignition source.[12]
- Work with the smallest quantity of material necessary for the experiment.
- Storage:
  - Store in a tightly sealed, properly labeled container.[5]
  - The storage location must be cool, dry, and well-ventilated, away from direct sunlight and heat sources.[12]
  - Crucially, store **Butyl 4-chlorobutanoate** segregated from incompatible materials, particularly strong oxidizing agents and strong bases, to prevent hazardous reactions.[12][16]

## Section 6: Accidental Release and Fire-Fighting Measures

Even with careful handling, spills can occur. A clear, pre-defined response plan is essential.

### Protocol: Small-Scale Laboratory Spill Response

- Evacuate & Alert: Alert personnel in the immediate area. If the spill is large or in a poorly ventilated space, evacuate the lab and call for an emergency response team.
- Control Vapors & Ignition: Ensure adequate ventilation (fume hood). Remove all nearby ignition sources.[11]
- Containment: Wearing appropriate PPE, cover the spill with an inert, non-combustible absorbent material such as vermiculite, sand, or commercial sorbent pads.[5][12] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Collection: Carefully scoop the absorbed material into a sealable, labeled container for hazardous waste.[5]
- Decontamination: Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.[12]

## Fire-Fighting Measures

- **Extinguishing Media:** For small fires, use a dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam extinguisher.[11] Do not use a direct stream of water, as it may spread the burning liquid.
- **Specific Hazards:** Combustion will produce toxic and irritating fumes, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[16]
- **Protective Actions:** Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[11][12]

## Section 7: Disposal Considerations

As a halogenated organic compound, **Butyl 4-chlorobutanoate** and any materials contaminated with it are considered hazardous waste.

- **Waste Collection:** All waste, including excess reagent, absorbed spill material, and contaminated labware, must be collected in a designated, properly labeled, and sealed hazardous waste container.[11]
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Butyl 4-chlorobutanoate.**"
- **Disposal:** Disposal must be handled by trained personnel or a licensed chemical waste disposal company in accordance with all local, state, and federal regulations.[9] Never dispose of this chemical down the drain.[11]

## Conclusion

**Butyl 4-chlorobutanoate** is a valuable tool in the arsenal of the research and development scientist. Its safe and effective use hinges on a thorough understanding of its chemical properties and associated hazards. By integrating the principles of GHS, adhering to rigorous handling protocols, and preparing for emergency scenarios, we can foster a laboratory environment where scientific progress and personnel safety are mutually reinforcing. This guide serves as a technical framework for that integration, empowering researchers to handle this versatile intermediate with the confidence and caution it requires.

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